

# A Comprehensive Technical Guide to the Safe Handling of Fmoc-Cys(tBu)-OH

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## Compound of Interest

Compound Name: Fmoc-Cys(tBu)-OH

Cat. No.: B557262

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**Fmoc-Cys(tBu)-OH** (N $\alpha$ -Fmoc-S-tert-butyl-L-cysteine) is a crucial building block in solid-phase peptide synthesis (SPPS), prized for its role in creating complex peptides for research and pharmaceutical development. The tert-butyl (tBu) protecting group on the cysteine thiol provides stability during synthesis. While not classified as a hazardous substance, adherence to proper safety and handling protocols is essential to ensure a safe laboratory environment and maintain the integrity of the compound. This guide provides an in-depth overview of the safety, handling, storage, and disposal of **Fmoc-Cys(tBu)-OH**.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Fmoc-Cys(tBu)-OH** is fundamental to its safe handling.

Property	Value	References
Molecular Formula	C22H25NO4S	[1][2][3]
Molecular Weight	399.5 g/mol	[1][2][4]
Appearance	White powder / Crystalline Powder	[1][5]
Melting Point	135 - 145 °C	[1]
Purity	≥ 98% (HPLC)	[1][4]
Storage Temperature	2-8°C	[4][6]
Optical Rotation	[α] <sub>D20</sub> = -22 ± 3 ° (c=1 in DMF)	[1]

## Hazard Identification and Safety Precautions

Although not classified as a hazardous substance or mixture, general laboratory safety precautions should be strictly followed.

Hazard Statement	Precautionary Measures
Potential Health Effects	May be harmful if inhaled and may cause respiratory tract irritation. Avoid contact with skin and eyes.
Personal Protective Equipment (PPE)	Eyeshields, gloves, and a lab coat should be worn. For operations that may generate dust, a type N95 (US) dust mask is recommended.[4][6]
Engineering Controls	Use in a well-ventilated area. If dust is generated, use process enclosures or local exhaust ventilation.

## Handling and Storage Protocols

Proper handling and storage are critical to maintain the quality of **Fmoc-Cys(tBu)-OH** and ensure the safety of laboratory personnel.

#### Handling:

- Avoid the formation of dust and aerosols.[\[7\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Wash hands thoroughly after handling.

#### Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[7\]](#)
- The recommended storage temperature is between 2-8°C.[\[4\]](#)[\[6\]](#)

## Experimental Protocols

#### Spill and Leak Procedures:

- Small Spill:
  - Wear appropriate personal protective equipment (PPE).
  - Sweep up the spilled solid and place it in a suitable, sealed container for disposal.[\[7\]](#)
  - Avoid generating dust.
  - Clean the spill area with soap and water.
- Large Spill:
  - Evacuate the area.
  - Ensure adequate ventilation.

- Follow the small spill procedure, taking care to minimize dust generation.
- Do not allow the product to enter drains.[7]

#### Disposal Guidelines:

- Dispose of waste in accordance with federal, state, and local environmental control regulations.[7]
- Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated packaging should be disposed of in the same manner as the unused product.  
[6]

## Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Fmoc-Cys(tBu)-OH** from receipt to disposal.

Caption: Workflow for the safe handling of **Fmoc-Cys(tBu)-OH**.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. Fmoc-Cys(tBu)-OH | C22H25NO4S | CID 7009544 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. peptide.com [peptide.com]
- 4. Fmoc-Cys(tBu)-OH ≥98.0% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. Fmoc-Cys(tBu)-OH, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]

- 6. benchchem.com [benchchem.com]
- 7. peptide.com [peptide.com]
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